

N-(3-Indolylacetyl)-L-valine-d4 supplier and pricing

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Compound of Interest

Compound Name: N-(3-Indolylacetyl)-L-valine-d4

Cat. No.: B15557660 Get Quote

Technical Guide: N-(3-Indolylacetyl)-L-valine-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-(3-Indolylacetyl)-L-valine-d4**, a deuterated stable isotope-labeled compound. The information herein is intended for research and development purposes.

Supplier and Pricing Information

N-(3-Indolylacetyl)-L-valine-d4 is a specialized chemical, and its availability is limited. The following table summarizes the supplier and pricing information identified for this compound.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
MedChemExpres s (MCE)	HY-W010411S	>99%	1 mg	\$420
5 mg	\$1175			
10 mg	\$1680	_		

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to contact the supplier directly for the most current pricing and availability.



Physicochemical Properties

Property	Value	
Chemical Formula	C15H14D4N2O3	
Molecular Weight	278.34 g/mol	
Appearance	Solid	
Storage	Store at -20°C	
Solubility	Soluble in DMSO and Methanol	

Applications in Research

N-(3-Indolylacetyl)-L-valine-d4 serves as a valuable internal standard in quantitative analysis, particularly in mass spectrometry-based methods such as liquid chromatography-mass spectrometry (LC-MS). The deuterium labeling provides a distinct mass shift, allowing for accurate quantification of its non-deuterated counterpart, N-(3-Indolylacetyl)-L-valine, in complex biological matrices.

The non-deuterated form, N-(3-Indolylacetyl)-L-valine, is a conjugate of the plant hormone indole-3-acetic acid (IAA) and the amino acid L-valine.[1][2] These conjugates are involved in the homeostatic regulation of auxin levels in plants.[1][2] In microbiology, IAA and its derivatives can act as signaling molecules in interactions between plants and microorganisms.

Experimental Protocols

While specific experimental protocols for **N-(3-Indolylacetyl)-L-valine-d4** are not widely published, it is primarily used as an internal standard in analytical methods. Below is a generalized protocol for the quantification of endogenous N-(3-Indolylacetyl)-L-valine in plant tissue using LC-MS, incorporating the deuterated standard.

Objective: To quantify the concentration of N-(3-Indolylacetyl)-L-valine in plant tissue.

Materials:

Plant tissue sample



- N-(3-Indolylacetyl)-L-valine-d4 (as internal standard)
- Extraction solvent (e.g., 80% methanol)
- Liquid chromatography-mass spectrometry (LC-MS) system

Methodology:

- Sample Preparation:
 - Homogenize a known weight of the plant tissue in a pre-chilled mortar and pestle with liquid nitrogen.
 - Add a known amount of N-(3-Indolylacetyl)-L-valine-d4 internal standard to the homogenized tissue.
 - Extract the analytes by adding the extraction solvent, vortexing, and incubating at 4°C.
 - Centrifuge the sample to pellet the solid debris.
 - Collect the supernatant and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the dried extract in a suitable solvent for LC-MS analysis.
- LC-MS Analysis:
 - Inject the reconstituted sample into the LC-MS system.
 - Separate the analytes using a suitable C18 column with a gradient of mobile phases (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid).
 - Detect the parent and fragment ions for both N-(3-Indolylacetyl)-L-valine and N-(3-Indolylacetyl)-L-valine-d4 using multiple reaction monitoring (MRM) mode.
- Data Analysis:
 - Calculate the peak area ratio of the endogenous analyte to the deuterated internal standard.



 Quantify the concentration of N-(3-Indolylacetyl)-L-valine in the original sample by comparing the peak area ratio to a standard curve generated with known concentrations of the non-deuterated compound.



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Signaling and Metabolic Pathways

N-(3-Indolylacetyl)-L-valine is part of the broader auxin metabolism and signaling pathways in plants. The core molecule, indole-3-acetic acid (IAA), is a key phytohormone regulating plant growth and development. Its conjugation with amino acids like L-valine is a mechanism to control its active levels.

The catabolism of L-valine itself is a fundamental metabolic process. It begins with a transamination step to form α -ketoisovalerate. This is followed by oxidative decarboxylation, leading to the formation of isobutyryl-CoA. Subsequent reactions convert isobutyryl-CoA into propionyl-CoA, which can then enter the citric acid cycle as succinyl-CoA.



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